

# Application Notes: Formulation of Green Flares Using Barium Chlorate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Barium chlorate

Cat. No.: B3432372

[Get Quote](#)

WARNING: The preparation and handling of pyrotechnic compositions, especially those containing chlorates, are extremely hazardous. These materials are highly sensitive to friction, shock, static electricity, and impact. **Barium chlorate** and its combustion byproducts are toxic. These protocols are intended only for trained professionals in a controlled laboratory setting equipped with appropriate safety measures, including but not limited to safety shields, remote handling equipment, grounding systems, and personal protective equipment (flame-retardant lab coat, safety glasses, face shield, and respirator).

## Introduction

**Barium chlorate** ( $\text{Ba}(\text{ClO}_3)_2$ ) is a potent oxidizing agent historically used in pyrotechnics to generate intense and high-purity green-colored flames.<sup>[1][2][3]</sup> Its primary application lies in formulations for signal flares and fireworks where a distinct green light is required.<sup>[1]</sup> The compound serves a dual function: it supplies the oxygen for the combustion of the fuel and acts as the source of barium atoms, which are crucial for the green light emission.<sup>[1]</sup> However, due to its inherent instability and the toxicity of barium compounds, its use has diminished in modern pyrotechnics in favor of more stable alternatives like barium nitrate combined with a chlorine donor.<sup>[1][2]</sup>

## Mechanism of Green Light Emission

The characteristic green color produced by barium-containing pyrotechnic compositions originates from the electronically excited barium monochloride ( $\text{BaCl}$ ) molecule in the flame's gas phase.<sup>[1]</sup> The process occurs through a series of high-temperature reactions:

- Decomposition: **Barium chlorate** decomposes under heat, yielding barium chloride ( $\text{BaCl}_2$ ) and oxygen gas. This oxygen subsequently oxidizes the fuel in the composition.[1]  $\text{Ba}(\text{ClO}_3)_2 (\text{s}) \rightarrow \text{BaCl}_2 (\text{s}) + 3\text{O}_2 (\text{g})$
- Vaporization & Dissociation: The intense heat of the reaction vaporizes the barium chloride. In the high-temperature flame environment, the gaseous  $\text{BaCl}_2$  dissociates, forming the key light-emitting species,  $\text{BaCl}$ .[1]
- Excitation and Emission: Thermal energy excites the  $\text{BaCl}$  molecules to higher energy levels. As they relax to their ground state, this energy is released as photons. For  $\text{BaCl}$ , this emission occurs in the green part of the visible spectrum, primarily between 500-560 nm.[1] To maximize the formation of the  $\text{BaCl}$  emitter, formulations often include an additional chlorine donor, such as chlorinated rubber or PVC.[1]

## Key Safety Precautions

- Toxicity: **Barium chlorate** is highly toxic if ingested or inhaled.[3] Always handle it in a fume hood or a well-ventilated area while wearing a respirator.[1]
- Sensitivity: Mixtures containing **barium chlorate** are extremely sensitive to friction, shock, and impact.[1][3] Never grind, tamp, or use mixing methods that could create localized heat or pressure, such as a mortar and pestle.[1]
- Incompatibility: Never mix **barium chlorate** with sulfur, sulfides, or acidic compounds. Such mixtures can ignite spontaneously.[3]
- Static Electricity: Work on a grounded, non-sparking surface and maintain humidity above 50% to mitigate the risk of static discharge.[1]

## Data Presentation

Table 1: Physicochemical Properties of **Barium Chlorate**

Property	Value	Reference
<b>Molar Mass</b>	<b>304.23 g/mol</b>	<a href="#">[1]</a>
Appearance	White crystalline solid	<a href="#">[1]</a>
Density	3.18 g/cm <sup>3</sup>	<a href="#">[1]</a>
Decomposition Temp.	414 °C (777 °F)	<a href="#">[1]</a>

| Solubility in Water | 27.5 g/100 mL at 20°C |[\[1\]](#) |

Table 2: Example Pyrotechnic Formulations for Green Flame Note: These formulations are illustrative and percentages are by weight. Extreme caution is advised.

Formulation Name	Barium Chlorate (%)	Fuel (%)	Binder/Other (%)	Chlorine Donor (%)
<b>Green Bengal Fire #2</b>	<b>90</b>	<b>10 (Shellac)</b>	-	-

| Baechle Aqua Star #2 | 84 | 10 (Red Gum) | 2 (Dextrin), 2 (Copper Carbonate) | 2 (Chlorowax) |

Table 3: Representative Performance Characteristics of Green Pyrotechnic Flames Note: Specific values are highly dependent on the exact formulation, particle size, consolidation pressure, and test conditions.

Parameter	Description	Typical Value/Range	Reference
Dominant Wavelength	The perceived single wavelength of light.	500 - 560 nm	[1]
Luminous Intensity	The quantity of visible light emitted in a particular direction.	Varies greatly (e.g., >10,000 cd for flare compositions)	[1]
Burn Rate	The linear rate at which the pyrotechnic composition is consumed.	2 - 15 mm/s	[1]

| CIELAB (L, a, b) | A 3D color space quantifying color and lightness. For green, a is negative. | L: 80-95, a: -50 to -80, b\*: 20-50 |[1] |

## Experimental Protocols

### Protocol 1: Preparation of a Basic Green Pyrotechnic Composition

- Component Preparation:
  - Individually screen all chemical components (e.g., **barium chlorate**, fuel, binder) through a 50-mesh or finer non-metallic sieve to ensure fine, consistent particle size. This must be done gently without forcing material through the screen.[1]
  - Thoroughly dry all components in a desiccator or a temperature-controlled oven at a temperature well below any decomposition points (e.g., 60°C) for several hours.[1]
- Mixing:
  - On a large sheet of kraft paper, weigh the desired amount of each component using a calibrated scale.

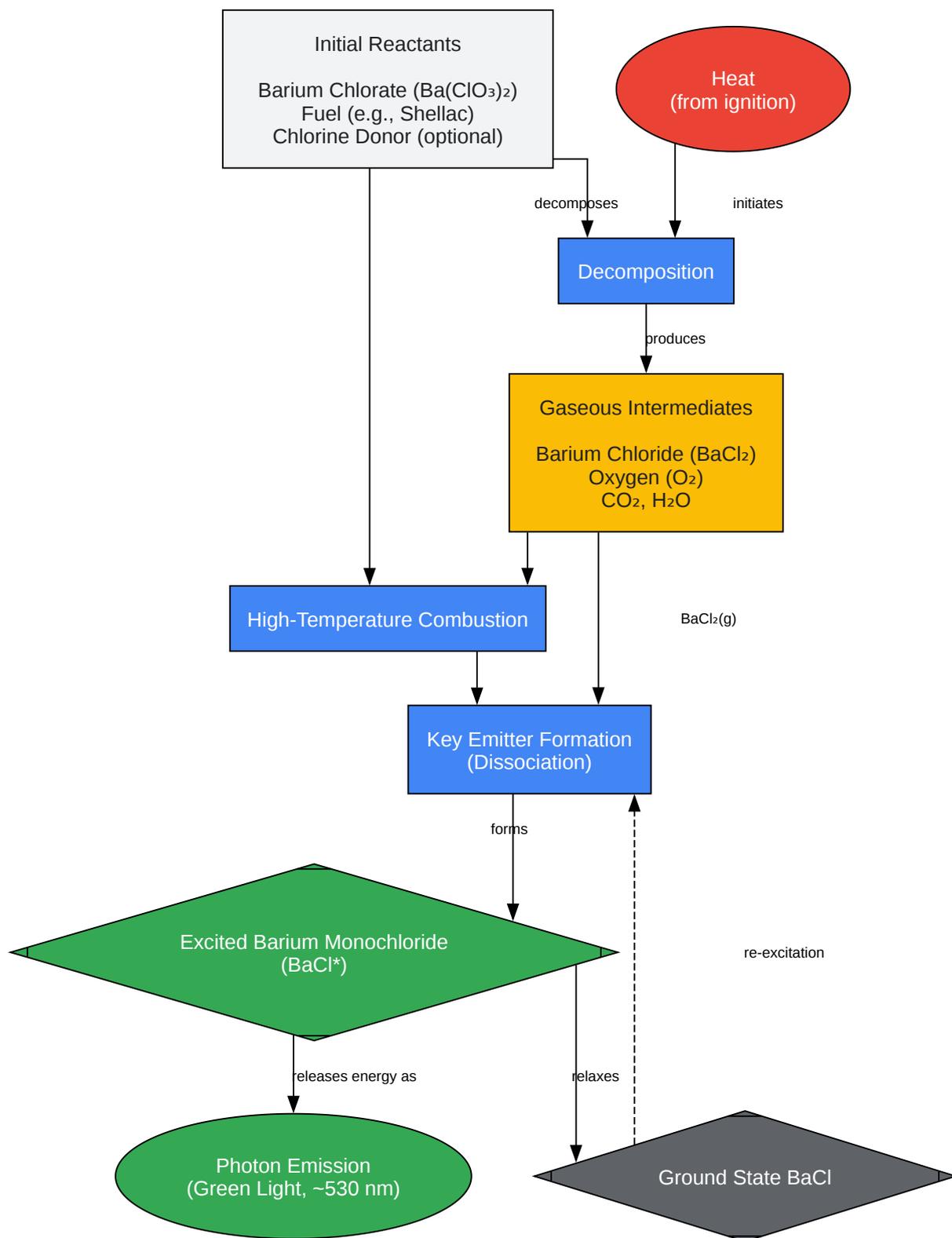
- Combine the components using the "diaper" mixing method. This involves lifting the corners of the paper to gently roll the powders over one another until a homogenous mixture is achieved. This is the safest method for sensitive compositions.[1]
- Consolidation (Pressing):
  - Place a cardboard or phenolic tube of a known internal diameter (e.g., 10 mm) on a non-sparking base.[1]
  - Carefully transfer a weighed amount of the pyrotechnic mixture into the tube using a non-sparking funnel.[1]
  - Insert a non-sparking ram and press the composition to a specified density using a hydraulic press equipped with a safety shield. The pressure applied is critical and directly influences the final burn rate.[1]

## Protocol 2: Measurement of Pyrotechnic Performance

- Burn Rate Measurement:
  - Measure the precise length of the consolidated pyrotechnic composition (the "strand") within the tube.
  - Secure the strand in a test stand within a designated burn chamber or a safe, remote outdoor test site.
  - Apply a repeatable ignition source (e.g., an electric match) to one end of the strand.
  - Use a high-speed camera or two thermal sensors placed a known distance apart to record the time required for the flame front to travel between two points.[1]
  - Calculate the linear burn rate (in mm/s) by dividing the distance by the measured time.[1]
- Luminous Intensity and Color Measurement:
  - Position a calibrated photometer or spectrometer at a fixed, known distance from the test stand (e.g., 10 meters).[1]

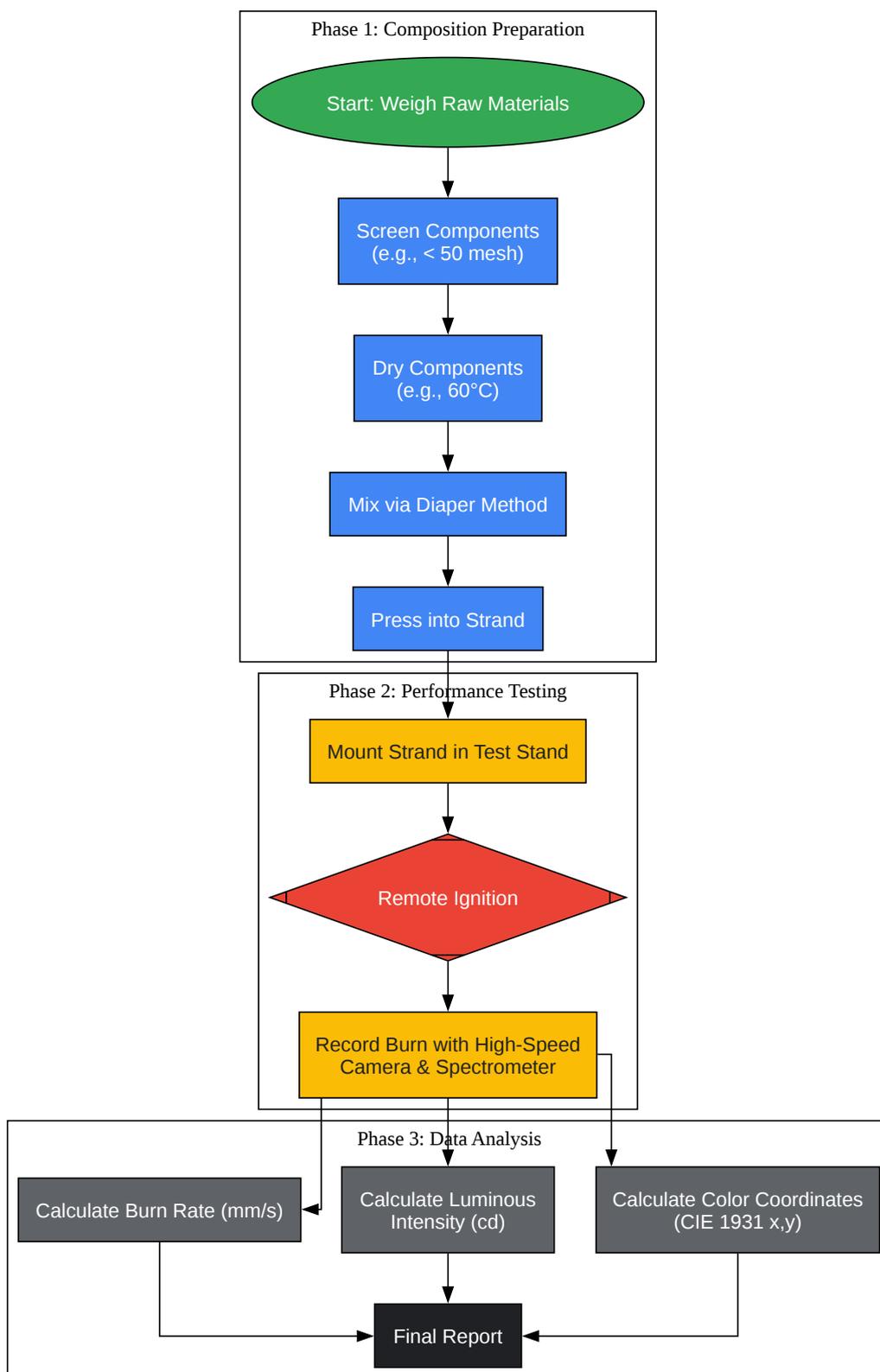
- Connect the instrument to a data acquisition system to log measurements throughout the burn.
- Ignite the sample remotely.
- Record the luminous intensity in candela (cd).[1]
- If using a spectrometer, record the spectral radiant intensity across the visible spectrum (400-700 nm). From this spectral data, calculate the CIE 1931 chromaticity coordinates (x, y) to objectively quantify the flame color.[1]

## Visualizations



[Click to download full resolution via product page](#)

Caption: Chemical pathway for green light production from **barium chlorate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for pyrotechnic formulation and testing.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. fireworkscookbook.com [fireworkscookbook.com]
- 3. Barium chlorate | PyroData [pyrodata.com]
- To cite this document: BenchChem. [Application Notes: Formulation of Green Flares Using Barium Chlorate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432372#formulation-of-green-flares-using-barium-chlorate]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

